

Introduction: Characterizing a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 2-Propoxybenzoic acid

Cat. No.: B140513

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2-Propoxybenzoic acid (CAS No. 2100-31-4), a derivative of salicylic acid, is a versatile aromatic carboxylic acid of significant interest in pharmaceutical and chemical research.^{[1][2]} Its utility as a building block in the synthesis of anti-inflammatory agents, analgesics, and other specialty chemicals necessitates a thorough understanding of its fundamental physical properties.^{[1][2]} For researchers and drug development professionals, precise knowledge of a compound's physical state, appearance, and solubility is not merely academic; it is critical for ensuring proper handling, designing robust synthetic routes, developing stable formulations, and interpreting analytical data.

This guide provides a detailed examination of the physical characteristics of **2-Propoxybenzoic acid**. It moves beyond a simple recitation of data to explain the causality behind its observed properties and offers field-proven methodologies for their verification, ensuring a foundation of scientific integrity for its use in demanding research and development environments.

Section 1: Physical State and Thermal Profile

A defining characteristic of **2-Propoxybenzoic acid** is its low melting point, which directly influences its physical state under typical laboratory conditions.

1.1. State at Standard Temperature and Pressure (STP)

2-Propoxybenzoic acid is most accurately described as a white to off-white or pale yellow crystalline solid at standard temperature (0 °C) and pressure.^{[1][3]} However, its melting point is

consistently reported in the range of 35-40°C.[1][3][4][5] This proximity to ambient room temperature (often 20-25°C) means that slight variations in local environment or sample purity can cause it to present as either a solid or a viscous, colorless to yellow liquid.[1] This duality is a critical handling consideration; a sample that is solid upon receipt may liquefy during summer months or in a warm laboratory, affecting weighing and transfer procedures.

1.2. Appearance and Morphology

In its solid form, **2-Propoxybenzoic acid** typically appears as a crystalline powder.[4] The color is a primary indicator of purity. Highly pure samples are expected to be white or off-white. The presence of a yellow tint may suggest the presence of residual solvents, starting materials, or degradation byproducts from synthesis or improper storage.

1.3. Quantitative Physical Data

The following table summarizes the key physical and chemical properties of **2-Propoxybenzoic acid**, compiled from authoritative chemical data sources.

Property	Value	Source(s)
CAS Number	2100-31-4	[1][4][6]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][4][7]
Molecular Weight	180.20 g/mol	[4][8]
Appearance	White to yellow solid or colorless to yellow liquid	[1]
Physical Form	Crystalline Powder / Solid	[4][6]
Melting Point	35 - 39 °C	[1][4][5]
Boiling Point	207 °C (at 40 mmHg)	[1][4][5]
pKa	4.24 (at 20 °C)	[3][6]

Section 2: Solubility Profile and Solvent Selection

The solubility of **2-Propoxybenzoic acid** is governed by the interplay between its polar carboxylic acid head and its more nonpolar aromatic ring and propyl ether tail. This structure results in good solubility in many organic solvents but poor solubility in aqueous media.

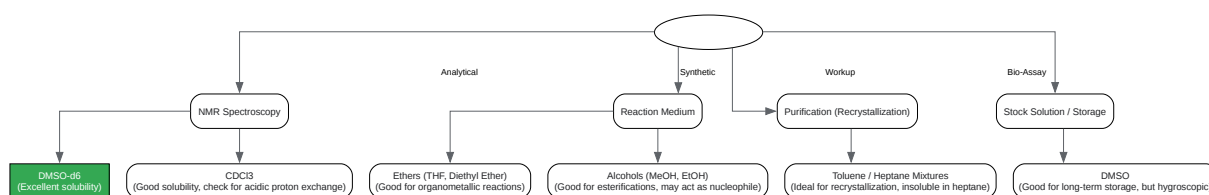
2.1. Qualitative Solubility

- Soluble in: Dimethyl sulfoxide (DMSO), Methanol, Ethanol, Diethyl Ether.[3][5][6]
- Insoluble in: Water.[2][3]

Causality: The carboxylic acid group can engage in hydrogen bonding with polar protic solvents like methanol and ethanol. The overall molecule, however, possesses significant nonpolar character due to the benzene ring and the three-carbon propyl chain. This dual nature makes it readily soluble in polar aprotic solvents like DMSO and moderately polar solvents like ether, which can solvate the nonpolar regions effectively. Its insolubility in water stems from the dominance of the hydrophobic aromatic and alkyl moieties, which disrupt the strong hydrogen-bonding network of water.

2.2. Workflow for Solvent Selection

For practical applications, selecting the correct solvent is paramount. The following workflow illustrates a decision process for common laboratory scenarios.



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Figure 1. Decision workflow for solvent selection for 2-Propoxybenzoic acid.

Section 3: Experimental Protocol for Melting Point Determination

Verifying the melting point is a fundamental step in confirming the identity and purity of a new sample. This protocol ensures a reliable and reproducible measurement.

Objective: To determine the melting point range of a **2-Propoxybenzoic acid** sample using a digital melting point apparatus.

Materials:

- **2-Propoxybenzoic acid** sample
- Capillary tubes (one end sealed)
- Digital melting point apparatus (e.g., Mel-Temp® or similar)
- Spatula and watch glass
- Mortar and pestle

Protocol:

- **Sample Preparation:** If the sample is not a fine powder, gently grind a small amount in a mortar and pestle to ensure uniform heat transfer.
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample. A small amount of solid (2-3 mm height) should enter the tube.
- **Packing:** Invert the tube and tap the sealed end gently on a hard surface, or drop it down a long glass tube, to pack the sample tightly at the bottom. A densely packed sample is crucial for an accurate reading.
- **Apparatus Setup:** Place the loaded capillary into the heating block of the melting point apparatus.

- **Rapid Heating (Scouting):** Set a rapid heating ramp (e.g., 10-15 °C/min) to quickly find an approximate melting temperature.
- **Accurate Measurement:** Prepare a new capillary tube. Allow the apparatus to cool to at least 10 °C below the approximate melting point found in the previous step.
- **Slow Heating Ramp:** Set a slow heating ramp rate of 1-2 °C per minute. Slower rates provide greater accuracy.
- **Record Temperatures:**
 - **T₁ (Onset):** Record the temperature at which the first drop of liquid appears within the solid matrix.
 - **T₂ (Clear Point):** Record the temperature at which the entire sample becomes a clear, transparent liquid.
- **Interpretation:** The melting point is reported as the range T₁ – T₂. A pure sample of **2-Propoxybenzoic acid** should exhibit a sharp melting range of ≤ 2 °C. A broad range (> 2 °C) suggests the presence of impurities, which depress and broaden the melting point.

Section 4: Safe Handling and Storage

Based on its known hazard profile, appropriate precautions must be taken when handling **2-Propoxybenzoic acid**.

4.1. Hazard Profile and Personal Protective Equipment (PPE)

2-Propoxybenzoic acid is classified as an irritant.[9]

- **Skin Irritation:** Causes skin irritation (H315).[9]
- **Eye Irritation:** Causes serious eye irritation (H319).[9]
- **Respiratory Irritation:** May cause respiratory irritation (H335).[8][9]

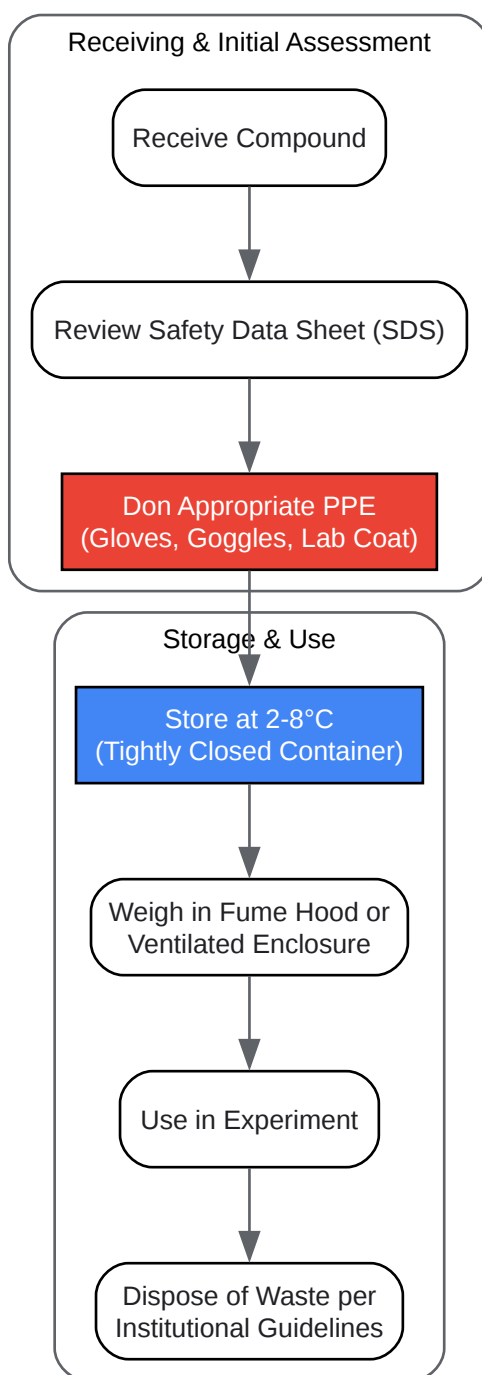
Mandatory PPE:

- Gloves: Nitrile or latex gloves to prevent skin contact.
- Eye Protection: Safety glasses with side shields or chemical goggles.
- Lab Coat: To protect clothing and skin.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood, especially when dealing with fine powders, to avoid inhalation.[\[10\]](#)

4.2. Recommended Storage Conditions

To maintain its purity and stability, **2-Propoxybenzoic acid** should be stored under controlled conditions. The recommended storage temperature is between 2-8°C.[\[1\]](#)[\[5\]](#)[\[6\]](#) Storage in a refrigerator is ideal. The container should be kept tightly closed to prevent the uptake of atmospheric moisture, which could hydrolyze the compound or affect its physical properties.

4.3. Laboratory Handling Workflow



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Figure 2. Logical workflow for the safe handling of **2-Propoxybenzoic acid** in a laboratory setting.

Conclusion

The physical properties of **2-Propoxybenzoic acid**—a low-melting, white-to-yellow crystalline solid with distinct solubility in organic solvents—are foundational to its effective and safe use in scientific endeavors. Its thermal sensitivity requires careful consideration of laboratory temperatures for accurate handling, while its solubility profile dictates the choice of solvents for analysis, reaction, and purification. By adhering to the rigorous experimental and safety protocols outlined in this guide, researchers can ensure data integrity, experimental reproducibility, and personal safety when working with this important chemical intermediate.

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